

Personal protective equipment for handling 2-Fluorobenzeneethanethiol

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Compound of Interest

Compound Name: 2-Fluorobenzeneethanethiol

Cat. No.: B15323396

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Essential Safety and Handling Guide: 2-Fluorobenzeneethanethiol

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Fluorobenzeneethanethiol** was not located. The following guidance is synthesized from safety data for structurally similar compounds, including 4-Fluorobenzyl mercaptan and other thiols. It is imperative for researchers to conduct a thorough, site-specific risk assessment before handling this chemical.

This guide provides immediate safety, handling, and disposal protocols for laboratory personnel working with **2-Fluorobenzeneethanethiol**.

Hazard and Property Summary

Due to the presence of a thiol group, this compound is expected to have a strong, unpleasant odor.^[1] Thiol compounds are often flammable and toxic. The data below is based on the related compound 4-Fluorobenzyl mercaptan.

Property	Value	Source
Molecular Formula	C ₇ H ₇ FS	[2]
Appearance	Clear, colorless to pale yellow liquid	[2]
Boiling Point	72-74 °C at 15 mmHg	[3]
Density	1.157 g/mL at 25 °C	[3]
Flash Point	76.67 °C (170.0 °F) - closed cup	[3]
Signal Word	Warning	[4]
Primary Hazards	Combustible liquid. Potential for skin, eye, and respiratory irritation.	[1][4]
Storage Class	10 - Combustible liquids	[3]

Personal Protective Equipment (PPE)

To mitigate exposure risks, the following personal protective equipment must be worn at all times.

- **Eye and Face Protection:** Wear chemical safety goggles and a face shield.[4][5] Eyewash stations should be readily accessible.
- **Hand Protection:** Wear chemical-resistant gloves (e.g., nitrile). Gloves must be inspected for integrity before use.
- **Skin and Body Protection:** A flame-retardant lab coat and closed-toe shoes are required. Ensure full skin coverage.
- **Respiratory Protection:** All handling of **2-Fluorobenzeneethanethiol** must be conducted in a certified chemical fume hood to avoid inhalation of vapors.[4][5] If engineering controls are not sufficient, use a multi-purpose combination respirator cartridge.[3]

Operational Plan: Safe Handling Protocol

Adherence to this step-by-step protocol is mandatory for ensuring laboratory safety.

1. Preparation and Precautionary Measures

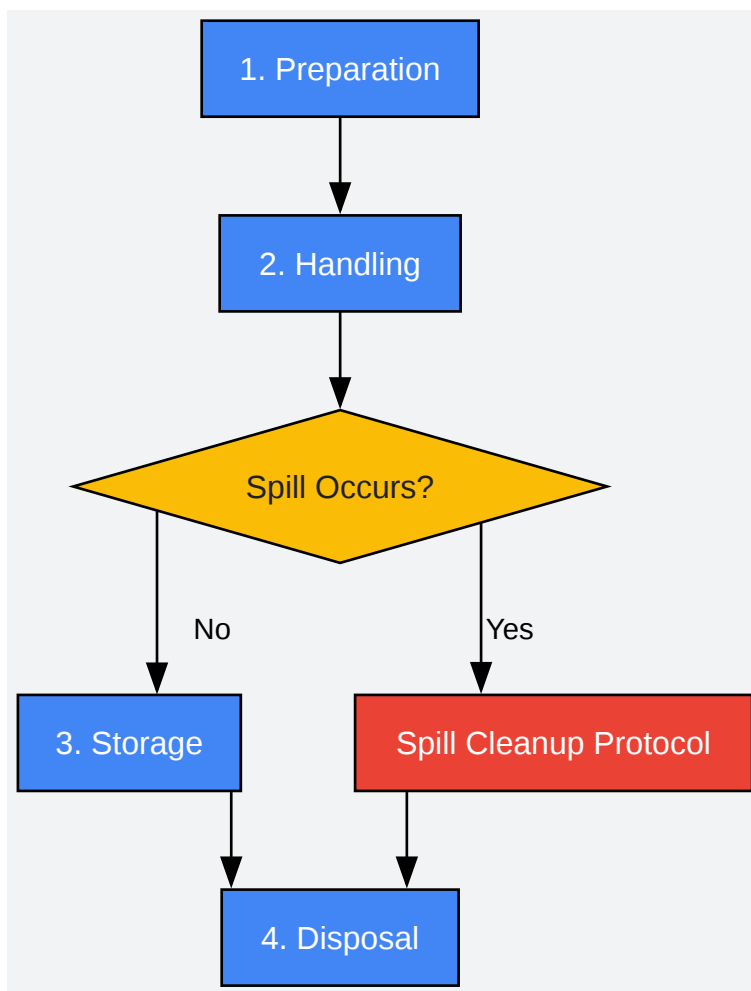
- **Engineering Controls:** Confirm that the chemical fume hood is operational and has adequate airflow.
- **Safety Equipment:** Locate and verify the functionality of the nearest safety shower, eyewash station, and fire extinguisher.
- **Ignition Sources:** Remove all potential ignition sources from the work area, including sparks, open flames, and hot surfaces.[\[4\]](#)[\[5\]](#) Use only non-sparking tools and explosion-proof equipment.[\[5\]](#)
- **Container Handling:** Ground and bond the container and receiving equipment to prevent static discharge.[\[5\]](#)

2. Chemical Handling

- **Dispensing:** Slowly open the container in a well-ventilated fume hood. Avoid breathing any released vapors.[\[4\]](#)
- **Personal Hygiene:** Do not eat, drink, or smoke in the work area.[\[4\]](#) Wash hands thoroughly after handling the chemical.[\[4\]](#)
- **Exposure Avoidance:** Avoid all personal contact, including inhalation and contact with skin and eyes.[\[4\]](#)

3. Storage

- **Conditions:** Store in a cool, dry, and well-ventilated area, away from heat and incompatible materials like strong oxidizing agents.[\[4\]](#)[\[5\]](#)
- **Containers:** Keep the container tightly sealed when not in use to prevent the escape of vapors.[\[5\]](#)



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Caption: Workflow for handling **2-Fluorobenzeneethanethiol**.

Emergency Procedures

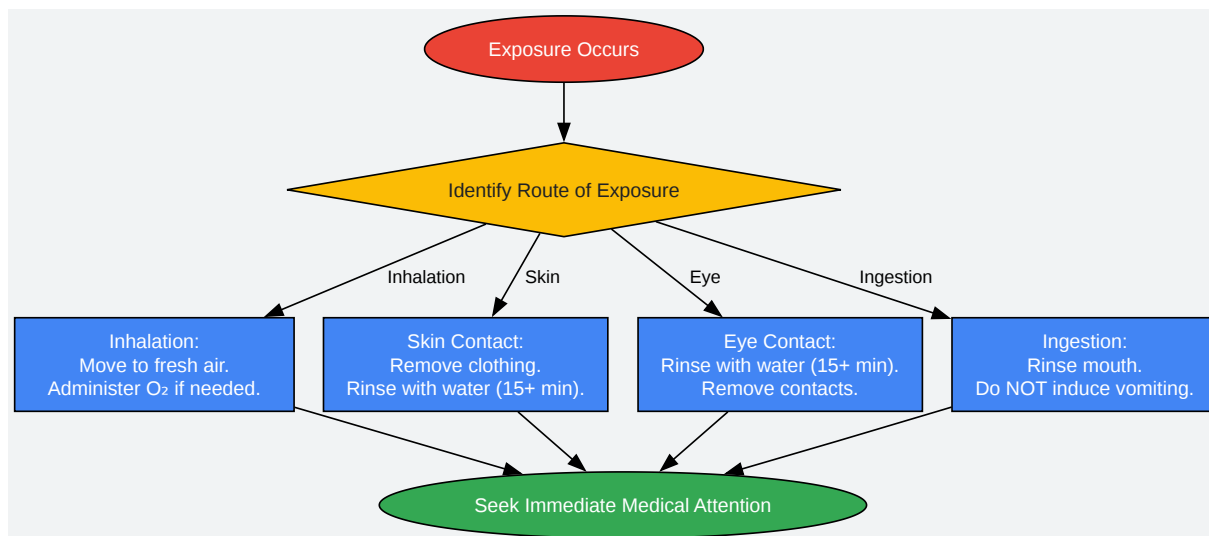
Spill Response

- Evacuate: Immediately evacuate personnel from the affected area.
- Ventilate: Ensure the area is well-ventilated, if safe to do so.
- Contain: For small spills, use an inert absorbent material (e.g., sand, vermiculite) to contain the substance.

- Collect: Carefully collect the absorbed material using non-sparking tools and place it into a suitable, sealed container for disposal.[\[6\]](#)
- Decontaminate: Clean the spill area thoroughly.
- Prevent Entry: Do not let the chemical enter drains or waterways.[\[6\]](#)

First Aid Measures

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.[\[6\]](#)
- Skin Contact: Take off all contaminated clothing immediately.[\[6\]](#) Rinse the affected skin area with copious amounts of water for at least 15 minutes.[\[6\]](#) Seek medical advice if irritation occurs.
- Eye Contact: Rinse cautiously with water for several minutes.[\[4\]](#) Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention from an ophthalmologist.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[\[6\]](#)



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Caption: First aid response plan for exposure incidents.

Disposal Plan

All waste containing **2-Fluorobenzeneethanethiol** must be treated as hazardous.

- **Waste Collection:** Collect waste material and contaminated items (e.g., absorbent material, gloves) in a designated, properly labeled, and sealed container.
- **Disposal:** Dispose of the contents and the container at an approved waste disposal facility in accordance with all local, state, and federal regulations.[5] Do not dispose of it in the sanitary sewer.

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